

Commercial Availability and Technical Guide for 1-Benzhydryl-3-iodoazetidine

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Compound of Interest

Compound Name: **1-Benzhydryl-3-iodoazetidine**

Cat. No.: **B139217**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, synthesis, analysis, and safety of **1-Benzhydryl-3-iodoazetidine** (CAS No. 125735-40-2). This valuable synthetic intermediate is crucial for the development of novel therapeutics, particularly in the construction of diverse azetidine-containing scaffolds.

Commercial Availability and Suppliers

1-Benzhydryl-3-iodoazetidine is available from a range of chemical suppliers, catering to both research and development needs. Purity levels are typically offered at 95% or higher. While pricing is often available upon direct inquiry, the following table summarizes key information from various suppliers.

Supplier	Purity	Available Pack Sizes	Contact for Pricing
Manchester Organics	98%	Inquire for details	Yes
BLD Pharm	Inquire for details	Inquire for details	Yes
ChemicalBook	Various suppliers listed with purities ranging from 95% to 98%	1g, 5g, 10g, 25g, 100g, 1kg	Yes
Accela ChemBio Co.,Ltd.	>=95%	0.1g, 0.25g, 1g, 5g, 10g	Yes
Adamas Reagent, Ltd.	98%+	100mg, 250mg, 1g, 5g, 25g	Yes
Capot Chemical Co., Ltd	98%	1g, 5g, 10g, 25g	Yes
J & K SCIENTIFIC LTD.	97%	1g, 5g	Yes

Synthesis of 1-Benzhydryl-3-iodoazetidine

The most common and efficient laboratory-scale synthesis of **1-Benzhydryl-3-iodoazetidine** involves the iodination of its precursor, 1-benzhydrylazetidin-3-ol, via an Appel-type reaction. This method offers mild reaction conditions and generally good yields.

Experimental Protocol: Iodination of 1-Benzhydrylazetidin-3-ol

This protocol is based on established procedures for the Appel reaction.

Materials:

- 1-Benzhydrylazetidin-3-ol
- Triphenylphosphine (PPh_3)

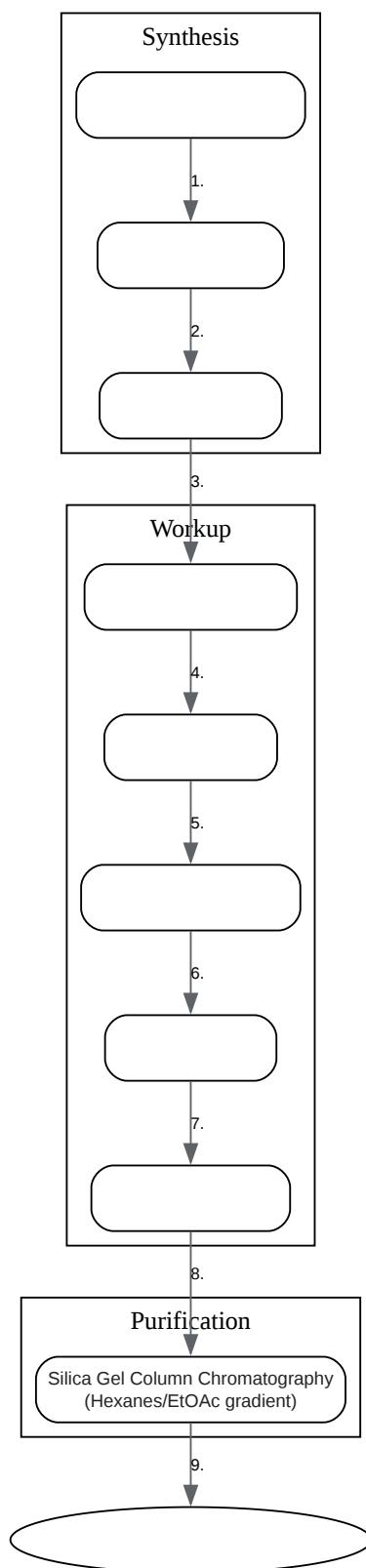
- Iodine (I₂)
- Imidazole
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium thiosulfate (Na₂S₂O₃) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- Reaction Setup: To a solution of triphenylphosphine (1.5 equivalents) in anhydrous dichloromethane under an inert atmosphere (e.g., nitrogen or argon) at 0 °C, add iodine (1.5 equivalents) portion-wise. Stir the resulting mixture at 0 °C for 10-15 minutes. Then, add imidazole (2.0 equivalents).
- Addition of Starting Material: To the reaction mixture, add a solution of 1-benzhydrylazetidin-3-ol (1.0 equivalent) in anhydrous dichloromethane dropwise at 0 °C.
- Reaction: Allow the reaction mixture to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Workup: Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to reduce any excess iodine. Separate the organic layer, and wash it sequentially with water and brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.

- Purification: Purify the crude residue by flash column chromatography on silica gel, using a gradient of ethyl acetate in hexanes as the eluent, to afford **1-Benzhydryl-3-iodoazetidine** as a solid.

Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **1-Benzhydryl-3-iodoazetidine**.

Analytical Characterization

The identity and purity of **1-Benzhydryl-3-iodoazetidine** are typically confirmed using standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and High-Performance Liquid Chromatography (HPLC).

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the benzhydryl protons (a singlet around 4.5-5.0 ppm) and the aromatic protons (multiplets in the range of 7.2-7.5 ppm). The protons on the azetidine ring will appear as multiplets in the upfield region, with the proton attached to the iodine-bearing carbon shifted further downfield compared to the precursor alcohol.
- ^{13}C NMR: The carbon NMR spectrum will display signals corresponding to the aromatic carbons, the benzhydryl methine carbon, and the carbons of the azetidine ring. The carbon atom bonded to the iodine will show a significant upfield shift compared to the carbon bonded to the hydroxyl group in the starting material due to the heavy atom effect.

High-Performance Liquid Chromatography (HPLC)

A reverse-phase HPLC method can be developed for purity analysis. A typical method would involve a C18 column with a gradient elution using a mobile phase consisting of acetonitrile and water, often with a small amount of an acid modifier like trifluoroacetic acid (TFA) or formic acid. Detection is typically performed using a UV detector at a wavelength where the aromatic rings of the benzhydryl group absorb, such as 254 nm.

Safety and Handling

A specific Safety Data Sheet (SDS) for **1-Benzhydryl-3-iodoazetidine** is not readily available from all suppliers. However, based on the known hazards of its precursor, 1-benzhydrylazetidin-3-ol, and general principles for handling iodoalkanes, the following precautions should be taken.

Potential Hazards:

- May be harmful if swallowed.

- Causes skin irritation and serious eye damage.[[1](#)]
- May cause respiratory irritation.[[1](#)]
- Alkyl iodides are often lachrymatory and can be alkylating agents.

Recommended Handling Procedures:

- Handle in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[[2](#)]
- Avoid inhalation of dust or vapors.[[2](#)]
- Avoid contact with skin and eyes.[[2](#)]
- In case of contact, immediately flush the affected area with copious amounts of water.
- Store in a tightly sealed container in a cool, dry place, protected from light.

It is imperative to consult the supplier-provided Safety Data Sheet before handling this compound. In the absence of a specific SDS, a thorough risk assessment should be conducted based on the available data for similar compounds.

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References

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